

# A Comparative Analysis of Clomipramine and Closiramine: Efficacy and Therapeutic Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Closiramine*

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In the landscape of psychopharmacology, a multitude of compounds are investigated for their potential therapeutic benefits. This guide provides a detailed comparison of the well-established tricyclic antidepressant, Clomipramine, with the lesser-known compound, **Closiramine**. While extensive research has solidified Clomipramine's place in clinical practice, particularly for obsessive-compulsive disorder (OCD) and major depressive disorder (MDD), information regarding the clinical efficacy of **Closiramine** remains scarce. This analysis will delve into the available data for both molecules, highlighting the significant disparity in our current understanding of their therapeutic potential.

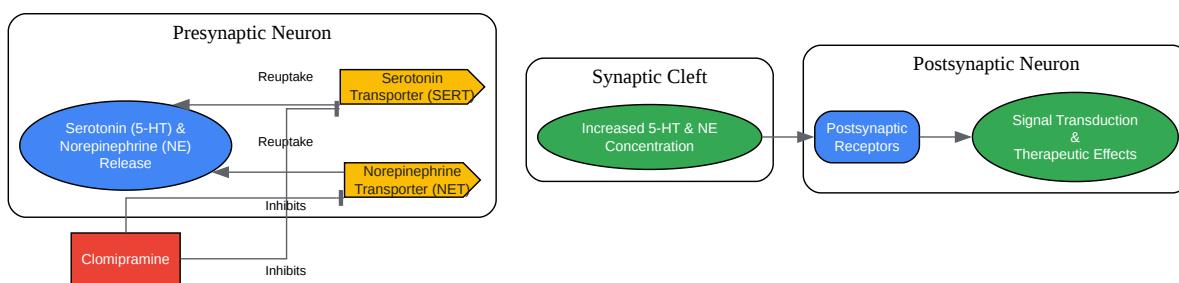
## Clomipramine: A Deep Dive into a Well-Established Tricyclic Antidepressant

Clomipramine, marketed under brand names such as Anafranil, is a tricyclic antidepressant (TCA) that has been in clinical use for decades.<sup>[1]</sup> Its efficacy has been substantiated through numerous clinical trials, making it a valuable tool in the management of various psychiatric conditions.

## Chemical Properties and Mechanism of Action

Clomipramine is a dibenzazepine derivative with the chemical formula  $C_{19}H_{23}ClN_2$ .<sup>[2][3]</sup> Its therapeutic effects are primarily attributed to its potent inhibition of the reuptake of serotonin (5-HT) and, to a lesser extent, norepinephrine (NE) in the synaptic cleft.<sup>[1][4][5][6]</sup> This action

increases the concentration of these neurotransmitters, which are crucial for mood regulation. [4][5] While its primary mechanism is on serotonin and norepinephrine transporters, Clomipramine also interacts with other receptors, including muscarinic, histaminergic, and adrenergic receptors, which contributes to its side effect profile.[1][5]



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Mechanism of action of Clomipramine.

## Therapeutic Uses and Efficacy

Clomipramine is approved by the US Food and Drug Administration (FDA) for the treatment of obsessive-compulsive disorder in adults and children aged 10 years and older.[7][8][9] It is also widely used off-label for major depressive disorder, panic disorder, chronic pain, and other conditions.[1][2][4][7][8]

Numerous studies have demonstrated the significant efficacy of Clomipramine in treating OCD. [10][11][12] In multicenter, double-blind, placebo-controlled trials, Clomipramine was shown to be significantly more effective than placebo in reducing OCD symptoms.[10][12] For instance, in one study, the mean reduction in the Yale-Brown Obsessive Compulsive Scale (Y-BOCS) score was 38% to 44% for patients treated with Clomipramine, compared to 3% to 5% for those on placebo.[10]

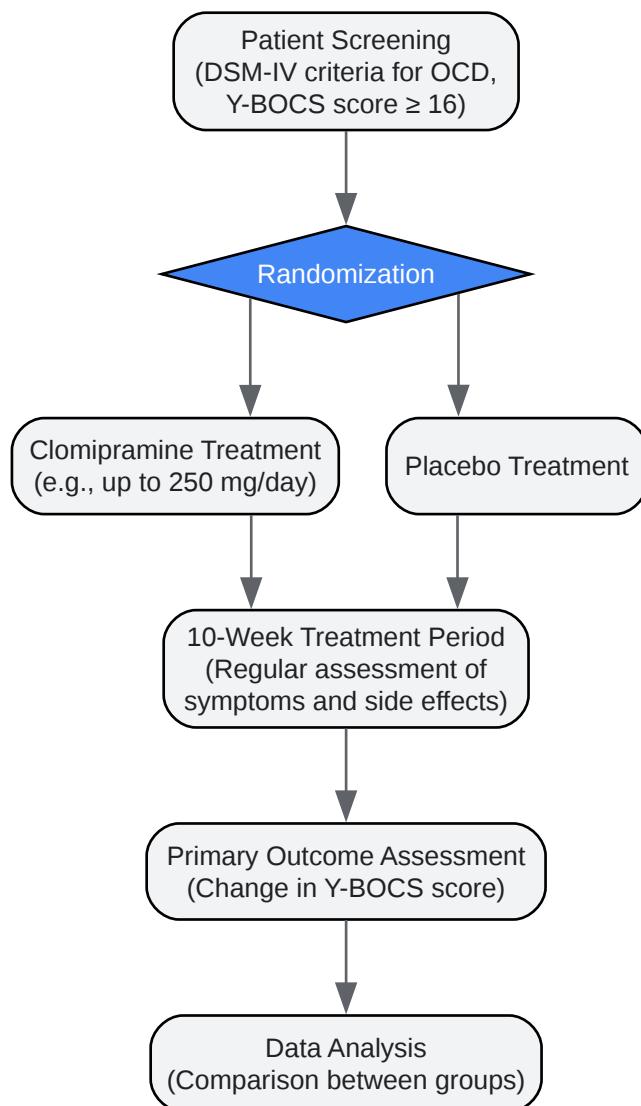
Study	Treatment Group	Number of Patients	Primary Outcome Measure	Mean % Improvement
Multicenter Trial 1	Clomipramine	118	Y-BOCS Score	~38%
	Placebo	121	Y-BOCS Score	~4%
Multicenter Trial 2	Clomipramine	142	Y-BOCS Score	~44%
	Placebo	N/A	Y-BOCS Score	~5%

Table 1: Summary of Efficacy Data for Clomipramine in OCD.

While not FDA-approved for depression in the United States, Clomipramine is recognized as a highly effective antidepressant.<sup>[1]</sup> Some evidence suggests it may have superior efficacy compared to other antidepressants, particularly in severe or treatment-resistant cases.<sup>[1]</sup> A meta-analysis of head-to-head trials comparing TCAs and selective serotonin reuptake inhibitors (SSRIs) found no overall difference in responder rates between the two classes.<sup>[2][4]</sup>

## Experimental Protocols: A Look at a Representative Clinical Trial for OCD

A typical multicenter, double-blind, placebo-controlled clinical trial evaluating the efficacy of Clomipramine for OCD would follow a structure similar to this:



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Workflow of a typical Clomipramine clinical trial.

#### Methodology:

- **Patient Selection:** Patients meeting the Diagnostic and Statistical Manual of Mental Disorders (DSM) criteria for OCD and with a baseline severity score above a certain threshold on a standardized scale (e.g., Y-BOCS) are enrolled.
- **Randomization:** Participants are randomly assigned to receive either Clomipramine or a placebo in a double-blind fashion, meaning neither the patients nor the researchers know who is receiving the active drug.

- Dosing: The Clomipramine dose is typically initiated at a low level and gradually increased over several weeks to a therapeutic dose (e.g., up to 250 mg per day) to improve tolerability. [\[8\]](#)[\[13\]](#)
- Assessments: Patients are regularly assessed throughout the trial for changes in OCD symptoms using validated scales like the Y-BOCS, as well as for the emergence of any side effects.
- Data Analysis: At the end of the trial period (e.g., 10-12 weeks), the change in symptom scores between the Clomipramine and placebo groups is statistically analyzed to determine the efficacy of the treatment.

## Closiramine: An Enigma in Psychopharmacology

In stark contrast to the wealth of information on Clomipramine, data on **Closiramine** is exceptionally limited.

## Chemical Properties and Postulated Mechanism of Action

**Closiramine** has the chemical formula  $C_{18}H_{21}ClN_2$ .[\[12\]](#) Publicly available information classifies it as a histamine-1 (H1) receptor antagonist. This suggests a potential application in treating allergic conditions or as a sedative, but its effects on mood or obsessive-compulsive symptoms have not been documented in the available scientific literature.

Property	Closiramine
Molecular Formula	$C_{18}H_{21}ClN_2$
Molecular Weight	300.83 g/mol
Mechanism of Action	Histamine-1 Receptor Antagonist

Table 2: Chemical and Pharmacological Properties of **Closiramine**.

## Efficacy and Clinical Data: A Notable Absence

A thorough search of scientific databases reveals a lack of published clinical trials or any form of efficacy data for **Closiramine** in the treatment of any medical condition. There are no comparative studies against Clomipramine or any other therapeutic agent. The term "Closipramine" has appeared in some literature, but it is often used as a synonym for Clomipramine, indicating a likely typographical error.<sup>[6]</sup>

## Conclusion: An Unbalanced Comparison

This guide highlights the significant disparity in the available scientific knowledge between Clomipramine and **Closiramine**. Clomipramine is a well-researched and clinically validated medication with proven efficacy in treating OCD, depression, and other psychiatric disorders. Its mechanism of action, therapeutic benefits, and side effect profile are well-documented.

Conversely, **Closiramine** remains an obscure compound with no available clinical efficacy data. Its classification as a histamine-1 receptor antagonist suggests a pharmacological profile distinct from that of Clomipramine. Therefore, a direct comparison of the therapeutic efficacy of these two molecules is not feasible based on the current body of scientific evidence. For researchers and drug development professionals, Clomipramine serves as a benchmark for a successful psychopharmacological agent, while **Closiramine** represents one of the countless molecules that have yet to be clinically evaluated, if at all.

Disclaimer: Due to the lack of clinical data for **Closiramine**, a direct comparison of its efficacy with Clomipramine cannot be made. The information provided is based on the currently available scientific literature.

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